

# Proper Disposal Procedures for ER-819762

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## Compound of Interest

Compound Name: ER-819762

Cat. No.: B15581682

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This document provides essential guidance on the proper disposal of **ER-819762**, a novel antagonist of the prostaglandin E2 EP4 receptor. The information herein is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting. Given that **ER-819762** is shipped as a non-hazardous chemical, the following procedures are based on standard laboratory practices for non-acutely hazardous research-grade materials.<sup>[1]</sup>

## Immediate Safety and Handling Precautions

Before proceeding with disposal, it is crucial to adhere to standard laboratory safety protocols. This includes wearing appropriate Personal Protective Equipment (PPE).

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Body Protection	A standard laboratory coat.

Always handle **ER-819762** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure. Avoid direct contact with skin and eyes. In case of accidental exposure, follow standard first aid procedures and seek medical advice.

## Disposal of Unused ER-819762 (Small Quantities)

For small quantities of **ER-819762** typical of research use, the primary disposal route is through your institution's chemical waste program.

### Step-by-Step Disposal Procedure:

- **Consult Institutional Guidelines:** Before initiating disposal, review your organization's specific chemical hygiene plan and waste disposal guidelines. Contact your Environmental Health and Safety (EHS) department for clarification on procedures for non-hazardous research chemicals.
- **Prepare for Disposal:**
  - Ensure the **ER-819762** is in its original, clearly labeled container. If the original container is compromised, transfer the material to a new, compatible, and properly labeled waste container.
  - The label should include the chemical name ("**ER-819762**"), CAS number (1155773-15-1), and an indication that it is waste.[\[1\]](#)
- **Segregate Waste:** Do not mix **ER-819762** with other waste streams unless explicitly permitted by your EHS department. Keep it segregated from incompatible materials.
- **Arrange for Pickup:** Follow your institution's established procedure for chemical waste pickup. This typically involves completing a hazardous waste pickup request form and storing the container in a designated satellite accumulation area.

## Disposal of Contaminated Materials

Any materials that have come into contact with **ER-819762**, such as pipette tips, gloves, and bench paper, should be considered chemically contaminated waste.

### Procedure for Contaminated Solid Waste:

- **Collect Contaminated Items:** Place all contaminated solid waste into a designated, clearly labeled waste bag or container.

- Labeling: The container should be labeled as "Chemically Contaminated Waste" and should list **ER-819762** as a contaminant.
- Disposal: Dispose of the container through your institution's chemical waste program, following the same procedures as for the pure compound.

## Decontamination of Glassware and Surfaces

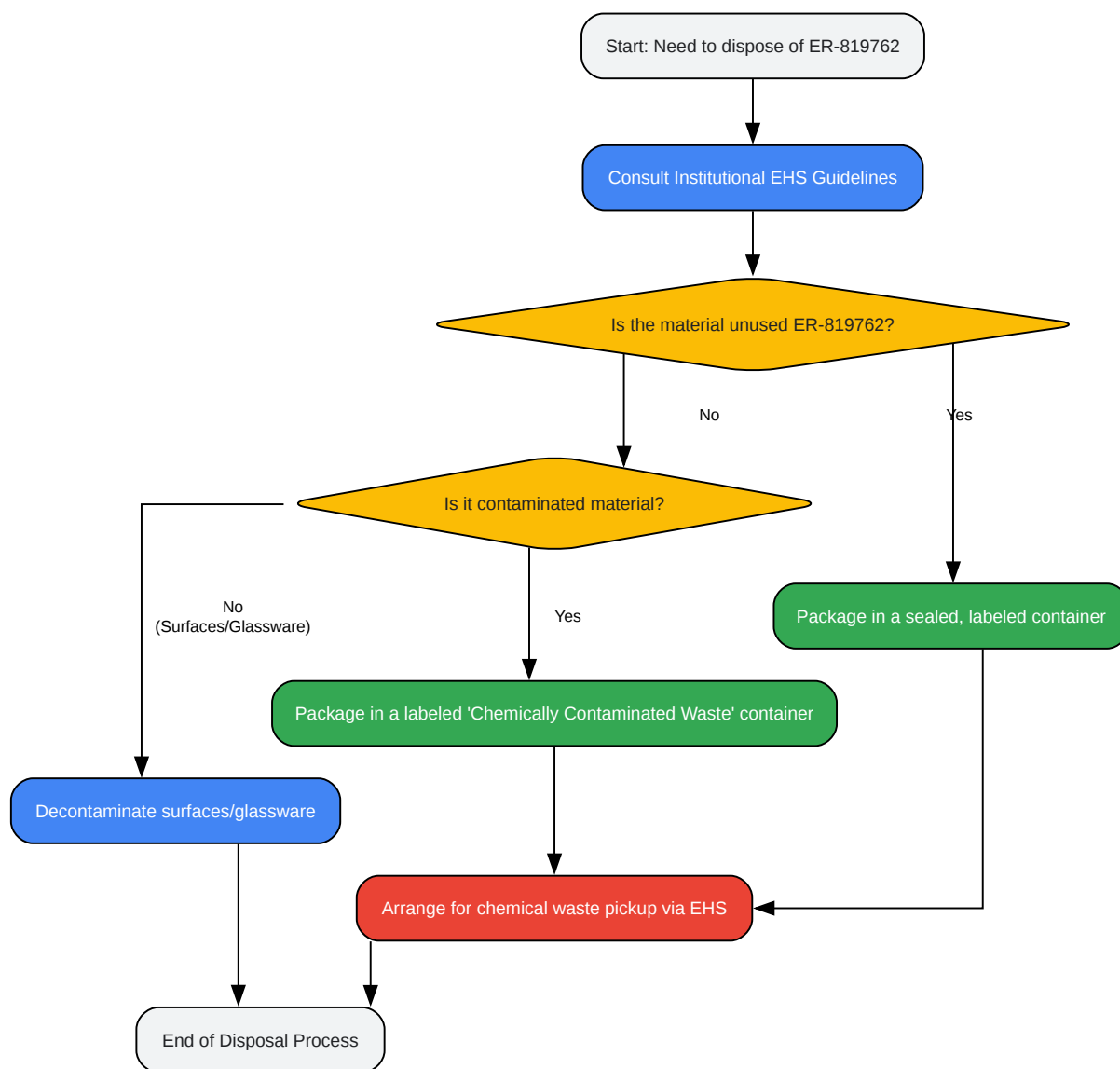
For reusable glassware and laboratory surfaces, a standard decontamination procedure should be followed.

Recommended Decontamination Protocol:

- Initial Rinse: Rinse the glassware or surface with a suitable organic solvent in which **ER-819762** is soluble. Consult the product's technical data sheet for solubility information. Collect the solvent rinse as chemical waste.
- Wash: Wash the glassware or surface with a standard laboratory detergent and water.
- Final Rinse: Rinse thoroughly with deionized water.

## Logical Workflow for ER-819762 Disposal

The following diagram outlines the decision-making process for the proper disposal of **ER-819762**.



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Caption: Decision workflow for the disposal of **ER-819762** and associated materials.

Disclaimer: The information provided here is a general guide. Disposal of **ER-819762** must be conducted in strict accordance with all applicable federal, state, and local regulations, as well as institutional policies. Always prioritize consulting your institution's Environmental Health and Safety department for specific guidance.

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## References

- 1. medkoo.com [medkoo.com]
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